

# Trimethylammonium Chloride-15N: A Technical Overview of its Molecular Structure and Characterization

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## Compound of Interest

Compound Name: Trimethylammonium chloride-15N

Cat. No.: B15571459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure of isotopically labeled **Trimethylammonium chloride-15N**. It is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds for structural and metabolic studies. This document details the physicochemical properties, crystallographic data, and spectroscopic signature of **Trimethylammonium chloride-15N**, alongside experimental protocols for its synthesis and analysis.

## Molecular Structure and Properties

**Trimethylammonium chloride-15N** is the isotopically labeled form of trimethylammonium chloride, where the nitrogen atom is the heavy isotope  $^{15}\text{N}$ . This labeling provides a valuable tool for nuclear magnetic resonance (NMR) spectroscopy studies, enabling detailed investigation of molecular structure, dynamics, and interactions.

The core structure consists of a central nitrogen atom bonded to three methyl groups and one hydrogen atom, forming a trimethylammonium cation. This cation forms an ionic bond with a chloride anion. The presence of the  $^{15}\text{N}$  isotope does not significantly alter the chemical properties but provides a distinct spectroscopic handle.

Table 1: Physicochemical Properties of Trimethylammonium Chloride

Property	Value	Reference
Chemical Formula	$\text{C}_3\text{H}_{10}^{15}\text{NCl}$	[1]
Molecular Weight	96.56 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	273-278 °C	[1]
Solubility	Soluble in water and polar organic solvents	
CAS Number ( $^{15}\text{N}$ labeled)	Not available	[2]
CAS Number (unlabeled)	593-81-7	[1]

## Crystallographic Data

X-ray crystallography studies of unlabeled trimethylammonium chloride reveal a monoclinic crystal system with the space group  $P2_1/m$ . The structure is characterized by a significant hydrogen bond between the ammonium proton and the chloride ion.

Table 2: Crystallographic Data for Trimethylammonium Chloride

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/m$
Cell Dimensions	$a = 6.088 \text{ \AA}$ , $b = 7.033 \text{ \AA}$ , $c = 7.031 \text{ \AA}$ , $\beta = 95.73^\circ$
N-H...Cl Distance	$3.00 \text{ \AA}$

## Experimental Protocols

### Synthesis of Trimethylammonium Chloride-15N

A general method for the synthesis of **Trimethylammonium chloride-15N** involves the reaction of Trimethylamine-15N with hydrochloric acid.

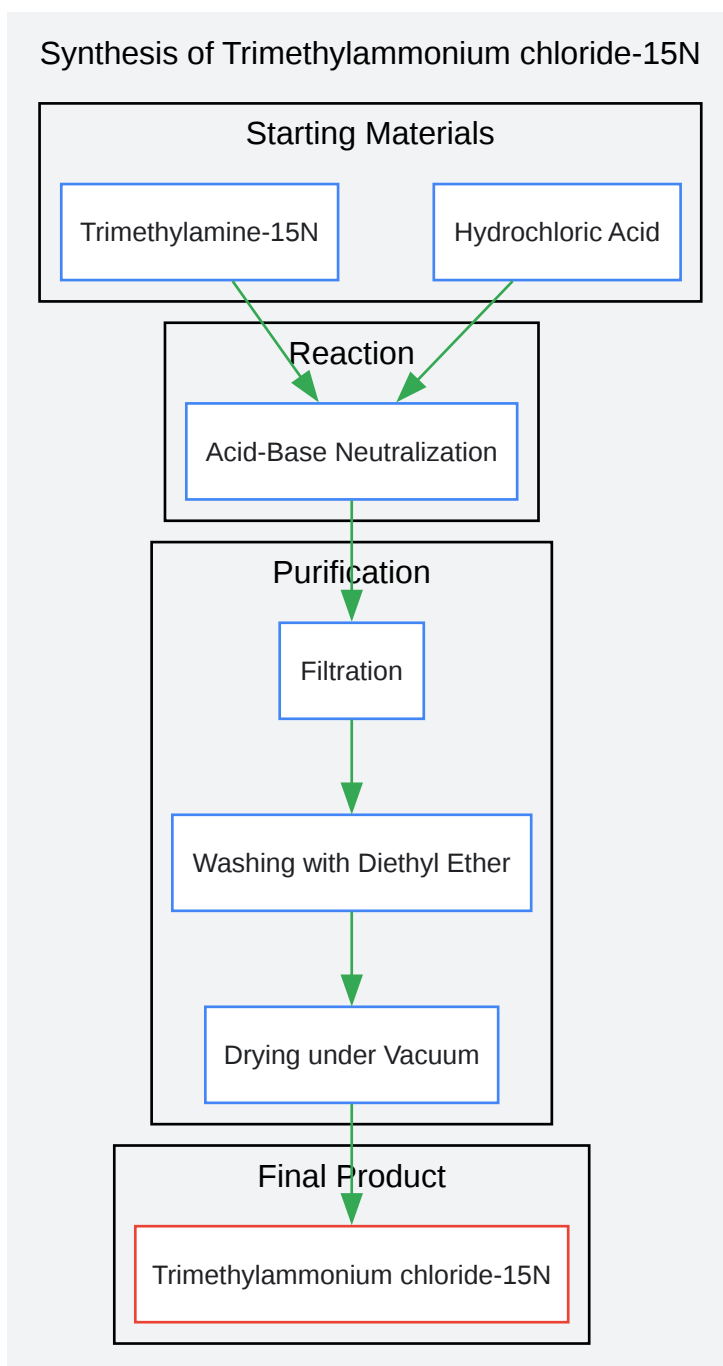
#### Materials:

- Trimethylamine-15N ( $(\text{CH}_3)_3^{15}\text{N}$ )
- Hydrochloric acid (HCl) in a suitable solvent (e.g., diethyl ether)
- Anhydrous diethyl ether (for washing)

#### Procedure:

- A solution of Trimethylamine-15N in a dry, inert solvent is prepared in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- An equimolar amount of a solution of hydrochloric acid is added dropwise to the Trimethylamine-15N solution with constant stirring.
- The reaction is an exothermic acid-base neutralization, leading to the precipitation of **Trimethylammonium chloride-15N** as a white solid.
- The reaction mixture is stirred for a sufficient period to ensure complete reaction.
- The solid product is collected by filtration.
- The collected solid is washed with anhydrous diethyl ether to remove any unreacted starting materials.
- The final product is dried under vacuum to yield pure **Trimethylammonium chloride-15N**.

#### Diagram 1: Synthesis Workflow of **Trimethylammonium chloride-15N**



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Caption: A flowchart illustrating the synthesis of **Trimethylammonium chloride- $^{15}\text{N}$** .

## $^{15}\text{N}$ NMR Spectroscopy Analysis

The  $^{15}\text{N}$  labeling allows for direct detection and characterization of the compound using  $^{15}\text{N}$  NMR spectroscopy.

#### Sample Preparation:

- Dissolve 5-10 mg of **Trimethylammonium chloride-15N** in a suitable deuterated solvent (e.g., D<sub>2</sub>O, CD<sub>3</sub>OD).
- Transfer the solution to a clean 5 mm NMR tube.

#### Instrument Parameters (General):

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Probe: A broadband or nitrogen-dedicated probe.
- Experiment: A simple one-dimensional <sup>15</sup>N NMR experiment (e.g., a zg-pulse sequence with proton decoupling).
- Referencing: The <sup>15</sup>N chemical shift can be referenced externally to a standard such as liquid ammonia or nitromethane.

#### Data Acquisition:

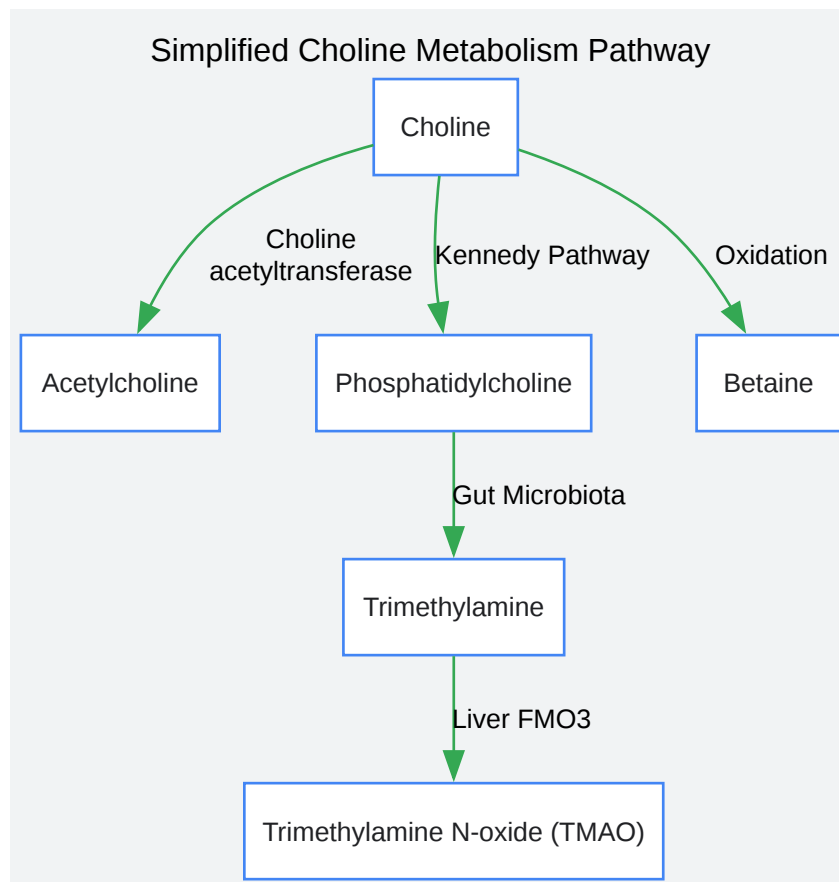
- Tune and match the probe for the <sup>15</sup>N frequency.
- Acquire the <sup>15</sup>N NMR spectrum with an appropriate number of scans to achieve a good signal-to-noise ratio. The long relaxation times of <sup>15</sup>N nuclei may require longer recycle delays.

## Biological Relevance and Signaling Pathways

Trimethylammonium compounds are endogenous metabolites and play a role in various biological processes. Trimethylamine, the precursor to trimethylammonium, is a product of gut microbial metabolism of dietary choline and carnitine. It is subsequently absorbed and oxidized in the liver to trimethylamine N-oxide (TMAO), a molecule linked to cardiovascular disease.

The metabolic pathway of choline is a key area of interest. Choline is an essential nutrient involved in the synthesis of the neurotransmitter acetylcholine and the membrane phospholipid phosphatidylcholine.

Diagram 2: Simplified Choline Metabolism Pathway



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Caption: A diagram showing the major metabolic fates of choline in the body.

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## References

- 1. Trimethylammonium chloride for synthesis 593-81-7 [sigmaaldrich.com]
- 2. Trimethylamine- $^{14}\text{C}$ -HCl ( $^{14}\text{C}$  at  $\text{N}$ , 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]

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